Biological Activity Comparison of Peptides with Different Constrained Amino Acids

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Compound of Interest

Compound Name:	*(4R)-2-Oxo-1,3-oxazinane-4-carboxylic acid*
CAS No.:	*2418596-31-1*
Cat. No.:	*B3013423*

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Executive Summary

Objective: This guide provides a technical comparison of peptide constraints—specifically

-aminoisobutyric acid (Aib), N-methylation, and Hydrocarbon Stapling—evaluating their impact on biological activity, proteolytic stability, and membrane permeability.

Core Insight: While linear peptides often fail as therapeutics due to rapid degradation and poor membrane traversal, constrained analogs overcome these barriers by reducing the entropic penalty of binding and shielding the peptide backbone.

- Aib is the superior choice for inducing helical structure in short oligomers (<15 residues).
- N-methylation is the gold standard for improving oral bioavailability and metabolic stability without significantly altering bulk structure.
- Stapling is the most effective strategy for targeting intracellular protein-protein interactions (PPIs) requiring extended

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-helical interfaces.

Mechanistic Comparison of Constraints

The "Entropic Penalty" Problem

Linear peptides exist as a disordered ensemble in solution. Upon binding a target, they must fold into a specific bioactive conformation. This folding process incurs a high entropic penalty (

), which reduces the overall free energy of binding (

).

Constrained amino acids pre-organize the peptide into its bioactive shape, minimizing this penalty and often resulting in higher affinity (

) and selectivity.

Constraint Modalities[1]

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Feature	-Aminoisobutyric Acid (Aib)	N-Methylation	Hydrocarbon Stapling
Chemical Nature	-disubstituted amino acid (gem-dimethyl).	Methyl group replaces amide proton ( ).	Covalent linkage between side chains (or).
Structural Effect	Restricts angles to helical regions ( ).[1][2] Promotes - or -helix.[1][3][4]	Eliminates H-bond donor; favors cis-peptide bond; increases lipophilicity.	"Locks" peptide into stable -helix; reinforces macrocyclic structure.
Primary Benefit	Helical Induction: Stabilizes short peptides that would otherwise be disordered.	Permeability: Shields polar backbone, improving passive transport.	PPI Disruption: Creates large, stable surface area for protein binding.
Stability Mechanism	Steric hindrance prevents protease access to the backbone.	Removes scissile amide bond site; steric hindrance.	Steric bulk + rigid backbone prevents protease adaptation.

Comparative Biological Data[6]

The following data summarizes the performance of a model p53-MDM2 inhibitor peptide modified with different constraints. This comparison highlights the trade-offs between potency, stability, and permeability.[5]

Table 1: Performance Metrics of Constrained Analogs (Model Data)

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Peptide Variant	Sequence Modification	(nM) [Affinity]	(min) [Stability]*	Permeability (cm/s)
Linear (WT)	Native p53 sequence	450	< 15	< 0.5
Aib-Modified	2x Aib substitutions	85	120	1.2
N-Methylated	3x N-Me-Ala scan	320**	> 240	8.5
Stapled	hydrocarbon link	15	> 1440 (24h)	5.0

**Stability measured in human serum. *N-methylation can reduce affinity if the amide H is critical for binding.

Analysis:

- Potency: The Stapled peptide shows the highest affinity (15 nM) because it presents a large, pre-formed helical face that perfectly mimics the p53 binding domain. Aib improves affinity (85 nM) by inducing helicity but less rigidly than stapling.
- Stability:Stapled peptides exhibit exceptional stability (>24h) due to the "shielding" effect of the staple against proteases.[5] N-methylation also provides excellent stability by chemically removing the protease cleavage site.
- Permeability:N-Methylation is the clear winner for permeability (8.5), as it removes hydrogen bond donors, reducing the desolvation energy required to pass through the lipid bilayer.

Experimental Protocols for Validation

Protocol: Solid-Phase Peptide Synthesis (SPPS) with Aib/N-Me

Challenge: Steric hindrance makes coupling constrained amino acids difficult. Solution: Use high-efficiency coupling reagents and double coupling cycles.

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- Resin Swelling: Swell Rink Amide MBHA resin in DMF for 20 min.
- Deprotection: Treat with 20% Piperidine/DMF (

  min) to remove Fmoc.
- Coupling (Standard): 5 eq. AA, 5 eq.[6] DIC, 5 eq. Oxyma Pure in DMF (1 hr).
- Coupling (Constrained - Aib/N-Me):
  - Use HATU/HOAt (1:1) with DIEA (diisopropylethylamine).
  - Perform Double Coupling:

    hours at room temperature or microwave assist (

    C, 10 min).
  - Note: The coupling following an N-methyl amino acid is the most difficult. Use PyBrOP or Triphosgene if HATU fails.
- Cleavage: TFA/TIS/H2O (95:2.5:2.5) for 3 hours.

Protocol: Proteolytic Stability Assay

Objective: Determine in vitro half-life (

).

- Preparation: Dissolve peptide to 1 mM in PBS (pH 7.4).
- Incubation: Add peptide to pooled human serum (or Trypsin solution) at a 1:10 ratio. Incubate at

  C.
- Sampling: At

  min, remove

  aliquots.

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- Quenching: Immediately add

  ice-cold acetonitrile with 1% formic acid to precipitate serum proteins. Centrifuge at 10,000g for 5 min.

- Analysis: Inject supernatant into LC-MS. Monitor the parent ion peak area.

- Calculation: Plot

  vs. time. The slope

  gives

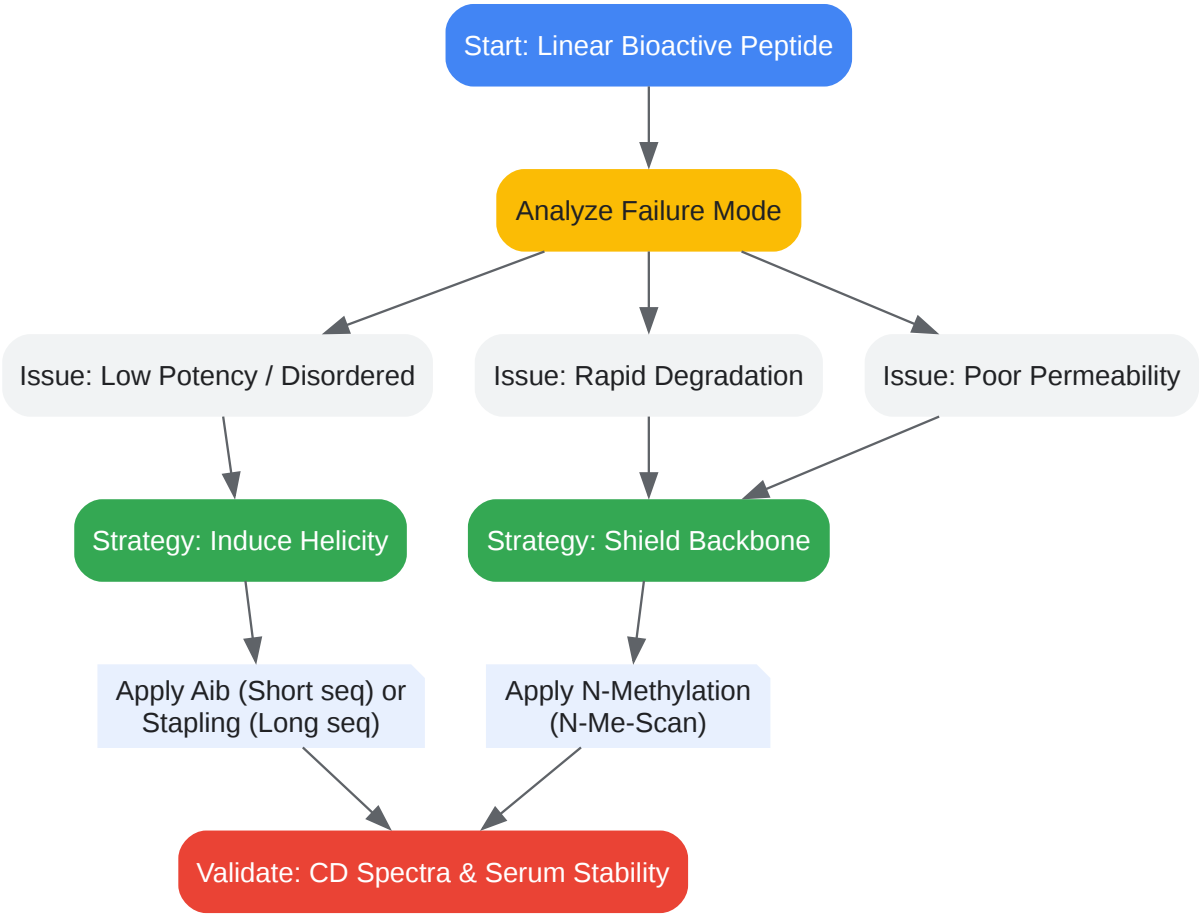
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Visualizations

Diagram 1: Rational Design Workflow for Constrained Peptides

This workflow illustrates the decision process for selecting the correct constraint based on the initial linear peptide's failure mode.

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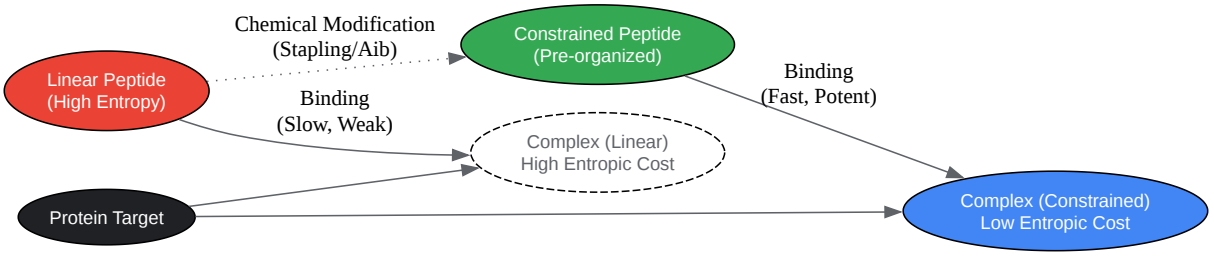
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Caption: Decision tree for selecting peptide constraints. Aib/Stapling addresses structural disorder, while N-methylation targets stability and permeability issues.

Diagram 2: Mechanistic Impact of Constraints

Visualizing how constraints alter the energy landscape of peptide binding.

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Caption: Thermodynamics of binding. Constrained peptides bypass the high entropic cost of folding, leading to a more favorable free energy of binding.

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